

Personal protective equipment for handling Methyl 1-BOC-3-pyrrolidinecarboxylate

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Compound of Interest

Compound Name: Methyl 1-BOC-3-pyrrolidinecarboxylate

Cat. No.: B040180

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Essential Safety and Handling Guide for Methyl 1-BOC-3-pyrrolidinecarboxylate

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **Methyl 1-BOC-3-pyrrolidinecarboxylate**, fostering a secure and efficient research environment.

Chemical Identifier:

- Product Name: **Methyl 1-BOC-3-pyrrolidinecarboxylate**
- Synonyms: 1-(tert-butoxycarbonyl)-3-methylpyrrolidine-3-carboxylic acid, 1-tert-butyl 3-methyl pyrrolidine-1,3-dicarboxylate[1][2]
- CAS Number: 122684-33-7[1][2]

Hazard Identification and Classification

Methyl 1-BOC-3-pyrrolidinecarboxylate is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][3][4]

- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[3][4]

GHS Hazard Pictograms:

Pictogram	Signal Word	Hazard Statements
GHS07	Warning	H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[3] H335: May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Methyl 1-BOC-3-pyrrolidinecarboxylate**. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures.

Body Part	Recommended Protection
Eyes/Face	Chemical goggles or safety glasses are mandatory.[3] A face shield should also be worn to provide additional protection.[3] All eye and face protection must comply with 29 CFR 1910.133 or European Standard EN166.[5]
Skin	Wear suitable protective clothing to prevent skin contact.[3][6] A fire-resistant lab coat or coveralls are recommended.[4]
Hands	Protective gloves are required.[3] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[4]
Respiratory	Use in a well-ventilated area is crucial.[3][6] If ventilation is inadequate, wear respiratory protection.[3] Recommended respirators include NIOSH-approved OV/Multi-Gas/P95 or CEN-approved ABEK-P2 respirators.[4] If the respirator is the sole means of protection, a full-face supplied air respirator must be used.[4]
Feet	Safety shoes are recommended.[3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Methyl 1-BOC-3-pyrrolidinecarboxylate** is essential to minimize exposure and ensure safety.

1. Preparation:

- Ensure that an emergency eye wash fountain and safety shower are readily available in the immediate vicinity of any potential exposure.[3][5]
- Work in a well-ventilated area, preferably within a laboratory fume hood.[4]
- Gather all necessary PPE and inspect it for any damage.
- Keep the container tightly closed when not in use.[3]

2. Handling:

- Avoid breathing fumes, mist, spray, or vapors.[3]
- Avoid contact with skin and eyes.[2][3][6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6]
- Do not eat, drink, or smoke when using this product.[3][7]

3. Post-Handling:

- Wash hands thoroughly after handling the product.[1][3]
- Take off contaminated clothing and wash it before reuse.[1][3]

Disposal Plan

Proper disposal of **Methyl 1-BOC-3-pyrrolidinecarboxylate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste material in suitable, closed, and properly labeled containers for disposal.[2][6]

2. Disposal Method:

- Dispose of the contents and container in accordance with licensed collector's sorting instructions.[3]
- The recommended method of disposal is to send the material to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[3]
- Waste is classified as hazardous and must be disposed of in accordance with European Directives on waste and hazardous waste, as well as local regulations.[7]

3. Environmental Precautions:

- Avoid release to the environment.[3] Do not let the product enter drains.[2][6]
- Notify authorities if the product enters sewers or public waters.[3]

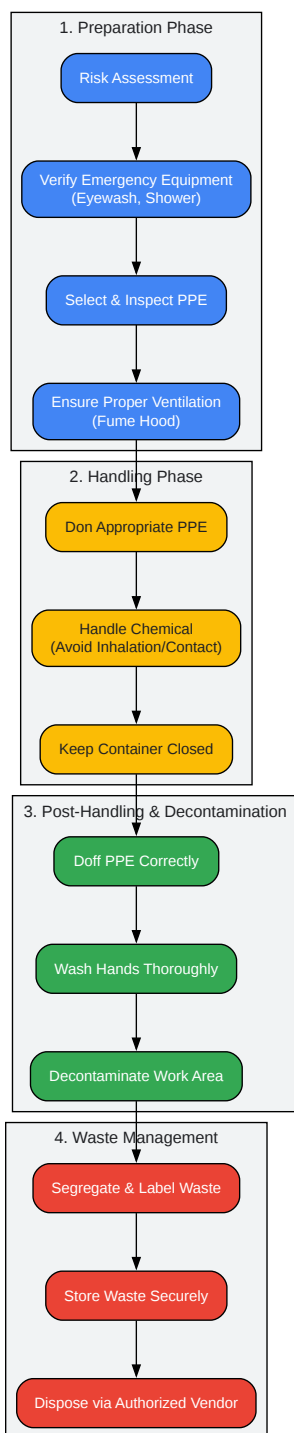
First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3] If the person is not breathing, give artificial respiration.[2][3][4] Seek medical advice/attention.[3]
Skin Contact	Wash the affected area with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice/attention.[3] Take off contaminated clothing immediately.[6]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes.[2][3] Remove contact lenses if present and easy to do, and continue rinsing.[1][3] Get medical advice/attention.[3]
Ingestion	Do NOT induce vomiting.[3][6] Rinse the mouth with water.[2][3] Never give anything by mouth to an unconscious person.[2][3][6] Call a doctor or Poison Control Center immediately.[6]

Safe Handling Workflow

The following diagram illustrates the logical flow for safely handling **Methyl 1-BOC-3-pyrrolidinecarboxylate**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Methyl 1-BOC-3-pyrrolidinecarboxylate**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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